

Physical and chemical characteristics of Benzyl D-serinate hydrochloride

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Compound of Interest

Compound Name: Benzyl D-serinate hydrochloride

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Benzyl D-serinate Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl D-serinate hydrochloride is a protected form of D-serine, an important D-amino acid with significant roles in the central nervous system. As a key building block in synthetic chemistry and a valuable tool in neuroscience research, a thorough understanding of its physical and chemical properties is essential for its effective application. This technical guide provides an in-depth overview of the characteristics, experimental protocols, and applications of **Benzyl D-serinate hydrochloride**.

Chemical and Physical Characteristics

Benzyl D-serinate hydrochloride is a white to off-white powder. It is a chiral molecule, and its stereochemistry plays a crucial role in its biological and chemical applications. The benzyl ester group serves as a protecting group for the carboxylic acid functionality of D-serine, allowing for selective reactions at the amino group. The hydrochloride salt form enhances its stability and solubility in polar solvents.

Table 1: Physicochemical Properties of Benzyl D-serinate Hydrochloride

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₄ ClNO ₃	[1]
Molecular Weight	231.68 g/mol	[1]
Appearance	White to off-white powder	[2]
Melting Point	169-174 °C	[2][3]
Boiling Point	360.4 °C at 760 mmHg	[3]
Optical Rotation	[α] _D ²⁰ = +11 ± 2° (c=2 in H ₂ O)	[2]
Purity	≥ 99% (HPLC)	[2][3]
Storage	Store at 2-8 °C	[3]

Table 2: Solubility Profile of Benzyl D-serinate Hydrochloride

Solvent	Solubility	Reference(s)
Water	Soluble	[4][5]
Methanol	Soluble	[3]
Dichloromethane	Soluble	[3]

Spectral Data

Table 3: ¹H NMR Spectral Data of Benzyl D-serinate Hydrochloride

Solvent: Deuterated Water (D₂O)

Chemical Shift (ppm)	Multiplicity	Assignment
~7.4	Multiplet	Aromatic protons (C ₆ H ₅)
~5.2	Singlet	Benzyl protons (CH ₂)
~4.3	Triplet	α-proton (CH)
~4.0	Doublet of Doublets	β-protons (CH ₂)

Note: Actual chemical shifts may vary slightly depending on the solvent and experimental conditions.

Table 4: ¹³C NMR Spectral Data of Benzyl D-serinate Hydrochloride

Solvent: Deuterated Water (D₂O)

| Chemical Shift (ppm) | Assignment | |---|---|---| | ~170 | Carbonyl carbon (C=O) | | ~135 | Aromatic C1 (quaternary) | | ~129-128 | Aromatic CH carbons | | ~68 | Benzyl CH₂ carbon | | ~58 | β-carbon (CH₂) | | ~55 | α-carbon (CH) |

Note: Actual chemical shifts may vary slightly depending on the solvent and experimental conditions.

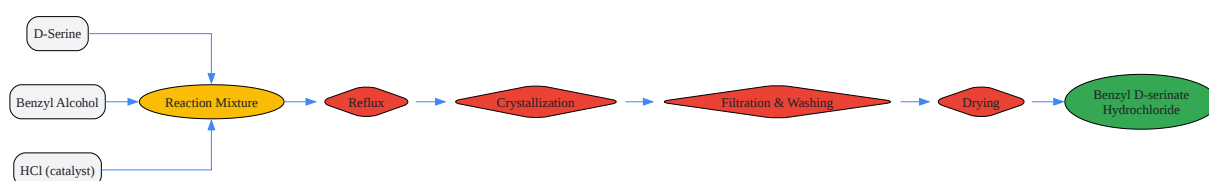
Table 5: Key IR Absorption Bands of Benzyl D-serinate Hydrochloride

Wavenumber (cm ⁻¹)	Functional Group
~3400 (broad)	O-H stretch (hydroxyl group)
~3100-3000	N-H stretch (primary amine salt)
~3000-2800	C-H stretch (aromatic and aliphatic)
~1740	C=O stretch (ester)
~1600, ~1495	C=C stretch (aromatic ring)
~1200	C-O stretch (ester)

Experimental Protocols

Synthesis of Benzyl D-serinate Hydrochloride

A common method for the synthesis of **Benzyl D-serinate hydrochloride** is the direct Fischer esterification of D-serine with benzyl alcohol in the presence of an acid catalyst, typically hydrochloric acid.



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Synthesis Workflow of **Benzyl D-serinate Hydrochloride**

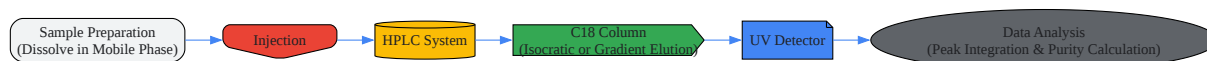
Methodology:

- **Reaction Setup:** D-serine is suspended in an excess of benzyl alcohol.
- **Catalysis:** Gaseous hydrogen chloride is bubbled through the mixture, or concentrated hydrochloric acid is added as a catalyst.
- **Reflux:** The reaction mixture is heated to reflux for several hours to drive the esterification.
- **Crystallization:** Upon cooling, the product, **Benzyl D-serinate hydrochloride**, crystallizes out of the solution.
- **Isolation:** The crystalline product is collected by filtration.

- Purification: The collected solid is washed with a non-polar solvent, such as diethyl ether, to remove excess benzyl alcohol and other impurities.
- Drying: The purified product is dried under vacuum to yield the final white to off-white powder.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

The purity of **Benzyl D-serinate hydrochloride** is typically assessed using reverse-phase HPLC.



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HPLC Analysis Workflow for **Benzyl D-serinate Hydrochloride**

Methodology:

- Mobile Phase Preparation: A suitable mobile phase is prepared, often a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile).
- Standard and Sample Preparation: A standard solution of known concentration and a solution of the sample to be analyzed are prepared by dissolving the compound in the mobile phase.
- Chromatographic Conditions:
 - Column: A C18 reverse-phase column is commonly used.
 - Mobile Phase: Isocratic or gradient elution can be employed.
 - Flow Rate: A typical flow rate is around 1.0 mL/min.

- Detection: UV detection at a suitable wavelength (e.g., 220 nm) is used.
- Injection and Analysis: A defined volume of the sample and standard solutions are injected into the HPLC system.
- Data Processing: The retention time and peak area of the analyte are recorded. Purity is calculated by comparing the area of the main peak to the total area of all peaks in the chromatogram.

Applications in Research and Development

Benzyl D-serinate hydrochloride is a versatile compound with several key applications:

- Peptide Synthesis: It serves as a crucial building block in the synthesis of peptides containing D-serine. The benzyl ester group protects the carboxylic acid, while the amino group is available for peptide bond formation. D-amino acid-containing peptides are of interest due to their increased resistance to enzymatic degradation.[6]
- Neuroscience Research: As a stable precursor to D-serine, it is used in neuroscience to study the role of D-serine as a co-agonist at the N-methyl-D-aspartate (NMDA) receptor.[3] [7] This research is relevant to understanding synaptic plasticity, learning, and memory, and for investigating potential therapeutic strategies for neurological and psychiatric disorders such as schizophrenia and Alzheimer's disease.[3]
- Prodrug Design: **Benzyl D-serinate hydrochloride** can act as a prodrug, which upon administration, can be hydrolyzed in vivo to release D-serine. This approach can improve the bioavailability and delivery of D-serine to the central nervous system.[6]
- Chiral Synthesis: Due to its well-defined stereochemistry, it is used as a model compound in the development and evaluation of chiral separation techniques and stereoselective synthetic methods.[6]

Conclusion

Benzyl D-serinate hydrochloride is a compound of significant interest to researchers in synthetic chemistry and neuroscience. Its well-defined physical and chemical properties, coupled with its utility as a synthetic intermediate and a research tool, make it a valuable asset

in the development of novel therapeutics and in advancing our understanding of fundamental biological processes. This guide provides a comprehensive overview to support its effective use in a laboratory and research setting.

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References

- 1. Dichloromethane | CH₂Cl₂ | CID 6344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
- 3. chemimpex.com [chemimpex.com]
- 4. O-BENZYL-DL-SERINE(5445-44-3) ¹H NMR spectrum [chemicalbook.com]
- 5. organicchemistrydata.netlify.app [organicchemistrydata.netlify.app]
- 6. bocsci.com [bocsci.com]
- 7. benchchem.com [benchchem.com]
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